

Unraveling the Biological Profile of 1,9-Caryolanediol 9-acetate: A Technical Overview

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Compound of Interest

Compound Name: 1,9-Caryolanediol 9-acetate

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Introduction

1,9-Caryolanediol 9-acetate is a naturally occurring sesquiterpenoid compound. Sesquiterpenoids are a diverse class of organic compounds found extensively in the plant kingdom, known for a wide range of biological activities. This technical guide aims to provide a comprehensive overview of the currently available scientific information regarding the biological activity of **1,9-Caryolanediol 9-acetate**. However, it is important to note at the outset that publicly available research specifically detailing the biological functions of this particular compound is limited. This document summarizes the existing data and provides context based on the activities of related compounds and the plant species from which **1,9-Caryolanediol 9-acetate** has been isolated.

Chemical Identity

Compound Name: 1,9-Caryolanediol 9-acetate

• Class: Sesquiterpenoid

• CAS Number: 155488-34-9[1]

Molecular Formula: C₁₇H₂₈O₃[1]



 Natural Sources: This compound has been reported to be isolated from Sindora sumatrana and is associated with the plant Pulicaria jaubertii.

Biological Activity: Current State of Research

Direct and specific data on the biological activity of **1,9-Caryolanediol 9-acetate** are not extensively reported in peer-reviewed literature. Scientific investigations have more broadly focused on the extracts of the plants in which this compound is found, or on other more abundant sesquiterpenoids.

Context from Host Organisms

Pulicaria jaubertii

The essential oils of Pulicaria jaubertii have demonstrated notable biological activities. Studies have revealed significant cytotoxic effects of the leaf essential oil against human breast cancer (MCF-7) and liver cancer (HEPG-2) cell lines, with IC $_{50}$ values of 3.8 and 5.1 µg/ml, respectively.[2] The root essential oil also showed selective cytotoxicity against the MCF-7 cell line (IC $_{50}$ = 9.3 µg/ml).[2] These cytotoxic effects are largely attributed to the high content of carvotanacetone in the leaf oil.[2] The essential oils also exhibited moderate antimicrobial activity against Gram-positive bacteria and Candida albicans.[2] While **1,9-Caryolanediol 9-acetate** is a constituent of this plant, its specific contribution to these observed activities has not been elucidated.

Sindora sumatrana

Research on the pods of Sindora sumatrana led to the isolation of various di- and sesquiterpenoids.[3] An activity-guided fractionation based on the inhibition of nitric oxide (NO) production in murine macrophage RAW 264.7 cells identified (+)-7β-acetoxy-15,16-epoxy-3,13(16),14-clerodatriene-18-oic acid as an active constituent with an IC₅₀ value of 51.6 μM.[3] This study, however, did not report any anti-inflammatory activity for **1,9-Caryolanediol 9-acetate**.

General Biological Activities of Caryolane Sesquiterpenoids



Given the limited specific data, it is informative to consider the biological activities of the broader class of caryophyllane sesquiterpenes. These compounds are known to possess a range of pharmacological properties, which may suggest potential areas of investigation for **1,9-Caryolanediol 9-acetate**.

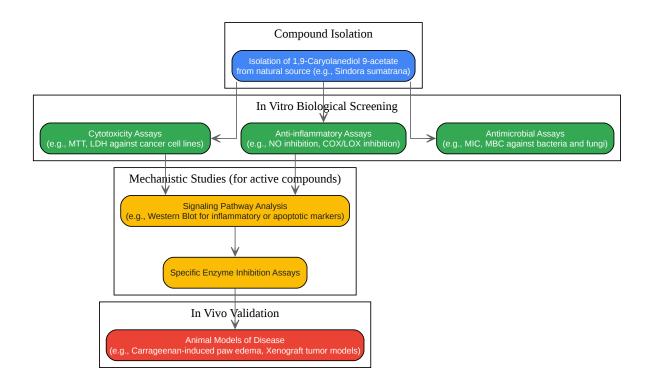
A study on caryophyllene derivatives isolated from Pulicaria vulgaris revealed significant cytotoxic, anticholinesterase, and antityrosinase activities for some of these compounds.[4] For example, one of the isolated compounds exhibited an IC50 value of $8.50 \pm 0.75 \,\mu\text{g/mL}$ against the A549 human lung carcinoma cell line and an IC50 of $6.45 \pm 0.09 \,\mu\text{g/mL}$ for anticholinesterase activity.[4]

Experimental Considerations for Future Research

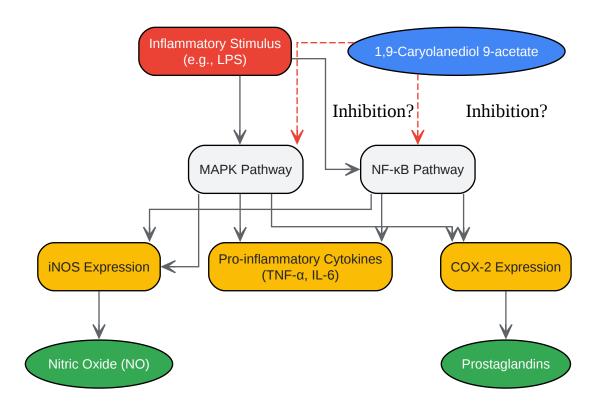
To elucidate the specific biological activities of **1,9-Caryolanediol 9-acetate**, a systematic approach employing a battery of in vitro and in vivo assays is necessary. The following outlines a potential experimental workflow.

Experimental Workflow for Biological Screening









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